

Physicochemical Properties of Neodymium(III) Chloride Hydrate: A Technical Guide

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Compound of Interest

Compound Name:	Cl_3H_2NdO
CAS No.:	19423-78-0
Cat. No.:	B3342362

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Executive Summary

Neodymium(III) chloride hexahydrate (

) serves as a critical trivalent lanthanide precursor in high-purity applications ranging from catalytic polymerization to the synthesis of luminescent nanoparticles for bio-imaging. Unlike simple salts, its utility is governed by a complex interplay between its hygroscopic nature, coordination geometry, and thermal instability.

This guide moves beyond basic datasheet parameters to analyze the structural and thermodynamic behaviors that dictate experimental success. It is designed for researchers who require strict control over stoichiometry and purity in drug development and materials science workflows.

Molecular Architecture & Crystallography[1][2]

Crystal System and Coordination

While anhydrous

adopts a hexagonal

-type structure, the commercially relevant hexahydrate crystallizes in the monoclinic system (typically Space Group

or

).

- Coordination Sphere: The

ion is not simply surrounded by water. It forms a complex cation

.

- Geometry: The coordination number is 8, forming a square antiprismatic geometry. Two chloride ions and six water molecules coordinate directly to the metal center, while the remaining chloride ion exists as a counter-anion in the outer sphere, stabilized by hydrogen bonding.

Implication for Synthesis: When dissolving this salt for organometallic synthesis, the removal of the inner-sphere water requires significant energy and chemical scavengers (see Section 5), as simple heating often leads to hydrolysis rather than dehydration.

Key Physical Parameters[1][2][3][4][5]

Property	Value	Technical Context
Formula		Hexahydrate is the stable phase at STP.[1]
Molar Mass	358.69 g/mol	Use this value for stoichiometric calculations, not the anhydrous mass (250.60 g/mol).[1]
Appearance	Mauve/Purple Prisms	Color arises from hypersensitive f-f transitions ().[1]
Density	2.28 g/cm ³	Significantly lower than anhydrous (4.13 g/cm ³).[1][2]
Hygroscopicity	High (Deliquescent)	Rapidly absorbs moisture to form a liquid phase; requires handling in low-humidity environments (<40% RH).[1]

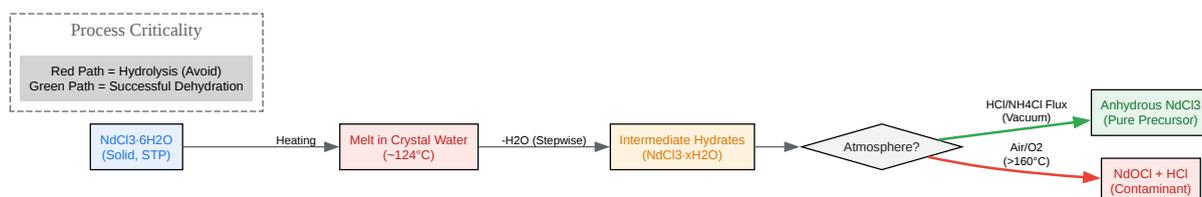
Thermodynamic & Thermal Stability Profile

The thermal decomposition of neodymium chloride hydrate is non-trivial. It does not simply lose water to become anhydrous; it competes with a hydrolysis pathway that ruins product purity by forming insoluble oxychlorides (

).

Thermal Decomposition Pathway

The dehydration occurs in distinct steps. A critical failure point in lab protocols is heating above 160°C in air, which irreversibly contaminates the sample with oxides.



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Figure 1: Thermal decomposition logic showing the divergence between successful dehydration and hydrolysis-driven contamination.

Solubility & Solution Chemistry

For drug development and biological assays, the solution behavior of

is defined by the lability of the aqua ligands.

Solvent Compatibility[1][2]

Solvent	Solubility	Interaction Mechanism
Water	Very High (~2.46 g/mL)	Exothermic dissolution.[1] Forms species at dilute concentrations.
Ethanol	Soluble	Solvation by hydroxyl groups; useful for sol-gel precursors.[1]
Acetone/THF	Moderate to Low	Solubility increases if complexing agents (e.g., TOPO, TBP) are added.[1]
Chloroform	Insoluble	Non-polar nature prevents solvation of the ionic lattice.

pH Sensitivity and Hydrolysis

In aqueous solution,

is a weak acid.

- **Critical Threshold:** If $\text{pH} > 6.5$, colloidal begins to form, manifesting as a slight turbidity.
- **Stabilization:** Maintain stock solutions at $\text{pH} 3\text{--}4$ using dilute HCl to ensure ionic homogeneity.

Experimental Protocol: Purification & Dehydration

Objective: Prepare anhydrous-grade

from the hexahydrate for water-sensitive catalytic applications (e.g., Ziegler-Natta polymerization). Why this matters: Commercial "anhydrous" salts often contain residual hydroxy-chlorides. This self-validating protocol ensures reactive purity.

The Ammonium Chloride Route

Direct heating causes hydrolysis (

). The addition of

creates a chemical buffer that shifts the equilibrium back toward the chloride.

- **Mixing:** Mix with in a 1:6 molar ratio (excess is required).
- **Stepwise Heating (Vacuum Schlenk Line):**
 - Phase 1 (100°C): Removal of free water.
 - Phase 2 (200°C): Decomposition of intermediate hydrates.

- Phase 3 (350°C): Sublimation of excess
- Validation: The final product should be a powdery mauve solid. Any gray/white residue indicates formation.^[1]
- Storage: Transfer immediately to a glovebox (ppm, ppm).

Biological & Pharmaceutical Applications^{[1][2][6]}

In drug development,

is rarely the API (Active Pharmaceutical Ingredient) but frequently a critical functional precursor.

Nanoparticle Engineering

Nd-doped nanoparticles (e.g.,

) are used for Deep Tissue Bio-imaging.

- Mechanism: Nd ions emit in the "Second Biological Window" (NIR-II, 1000–1400 nm), where tissue scattering and autofluorescence are minimal.
- Role of : High-purity hexahydrate is the dopant source. Impurities (Fe, transition metals) quenches the fluorescence, making the 99.999% (5N) purity grade essential.

Toxicity & Safety Profile

- Class: Mildly toxic (similar to sodium chloride in acute exposure, but bio-accumulative).
- Anticoagulant Effect: Soluble lanthanides can mimic Calcium (

) in biological pathways, potentially inhibiting blood clotting factors.

- Handling: Standard PPE (gloves, goggles) is sufficient. Avoid inhalation of dust to prevent pneumoconiosis-like lung irritation.

References

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Sources

- [1. Neodymium\(III\) chloride - Wikipedia \[en.wikipedia.org\]](#)
- [2. Neodymium\(III\)_chloride \[chemeurope.com\]](#)
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